

HPLC method for the analysis of 5-Methyl-2-nitrophenol

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Compound of Interest

Compound Name: 5-Methyl-2-nitrophenol

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An Application Note and Protocol for the HPLC Analysis of **5-Methyl-2-nitrophenol**

This document provides a detailed application note and protocol for the quantitative analysis of **5-Methyl-2-nitrophenol** using High-Performance Liquid Chromatography (HPLC). The method is designed for researchers, scientists, and professionals in drug development and quality control.

Introduction

5-Methyl-2-nitrophenol (also known as 2-Nitro-5-methylphenol or 6-Nitro-m-cresol) is an organic compound with the chemical formula $C_7H_7NO_3$.^[1] It is used as an intermediate in the synthesis of various chemical products. Accurate and reliable quantification of **5-Methyl-2-nitrophenol** is crucial for ensuring product quality and safety. This application note details a robust HPLC method for its determination.

Principle

This method utilizes reversed-phase high-performance liquid chromatography (RP-HPLC) with UV detection. The separation is based on the partitioning of **5-Methyl-2-nitrophenol** between a non-polar stationary phase (C18) and a polar mobile phase. The compound is retained on the column and then eluted with a mixture of an organic solvent (acetonitrile) and an aqueous, acidified buffer. The concentration of the analyte is determined by comparing its peak area to that of a calibration curve prepared from reference standards.

Apparatus and Materials

- Apparatus:
 - HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
 - Analytical balance
 - pH meter
 - Volumetric flasks and pipettes
 - Syringes and syringe filters (0.45 μm)
 - Ultrasonic bath
- Chemicals and Reagents:
 - **5-Methyl-2-nitrophenol** reference standard (purity $\geq 97\%$)
 - Acetonitrile (HPLC grade)
 - Water (HPLC or Milli-Q grade)
 - Formic acid or Phosphoric acid (analytical grade)
 - Methanol (HPLC grade) for sample preparation

Experimental Protocols

Preparation of Mobile Phase

- Prepare a 0.1% formic acid solution in water by adding 1 mL of formic acid to 999 mL of HPLC-grade water.
- The mobile phase can be run in either isocratic or gradient mode.

- Isocratic Mobile Phase: A mixture of acetonitrile and 0.1% formic acid in water (e.g., 50:50, v/v).[2]
- Gradient Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid), for example, starting with 30% acetonitrile and increasing to 80% over 10 minutes.[3]
- Degas the mobile phase using an ultrasonic bath for 15-20 minutes or by online degassing.

Preparation of Standard Solutions

- Stock Solution (e.g., 1000 µg/mL): Accurately weigh about 10 mg of **5-Methyl-2-nitrophenol** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to the mark with methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to obtain concentrations in the desired range (e.g., 0.1 - 50 µg/mL).[3]

Sample Preparation

- Accurately weigh a sample containing **5-Methyl-2-nitrophenol**.
- Dissolve the sample in a suitable solvent, such as methanol or the mobile phase.
- Use sonication if necessary to ensure complete dissolution.
- Dilute the sample solution as needed to bring the concentration of **5-Methyl-2-nitrophenol** within the calibration range.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial before injection.[3]

Chromatographic Conditions

The following are recommended starting conditions, which may require optimization for specific instrumentation and applications.

Parameter	Recommended Condition
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)[3]
Mobile Phase	Acetonitrile and Water with 0.1% Formic Acid (Gradient or Isocratic)[2][3]
Flow Rate	1.0 mL/min[3]
Column Temperature	30 °C[3]
Injection Volume	10 µL[3]
Detection Wavelength	Based on the UV-Vis spectrum of 5-Methyl-2-nitrophenol, likely in the range of 300-400 nm.[3]

Data Presentation

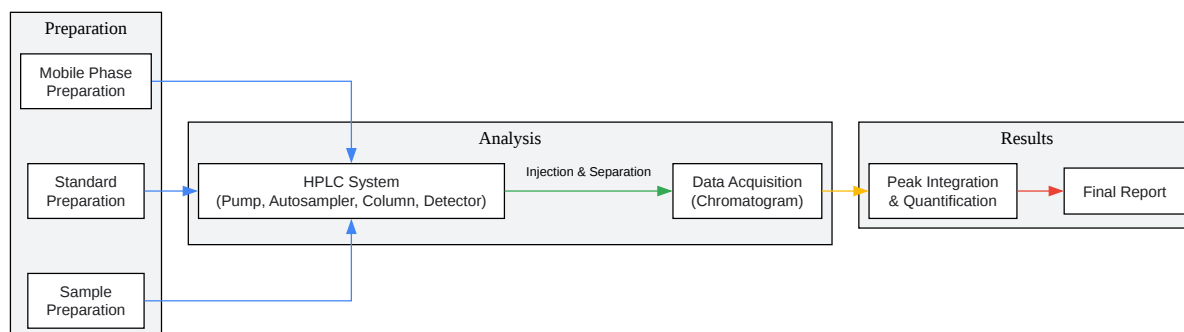
The following table summarizes the expected performance characteristics of the HPLC method for the analysis of **5-Methyl-2-nitrophenol**, based on typical performance for similar phenolic compounds.[3]

Parameter	Expected Performance
Limit of Detection (LOD)	0.01 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.03 - 0.3 µg/mL
Linearity Range	0.05 - 50 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Visualization

Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **5-Methyl-2-nitrophenol**.



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